Application Notes and Protocols for Oxymesterone Certified Reference Material

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Compound of Interest	
Compound Name:	Oxymesterone
Cat. No.:	B1678113

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Introduction

Oxymesterone is a synthetic anabolic-androgenic steroid and a derivative of testosterone.[1] As a Certified Reference Material (CRM), it provides a highly characterized and traceable standard essential for accurate and reproducible laboratory results. This document outlines the key applications and detailed protocols for the use of **Oxymesterone** CRM in analytical method development, quality control of pharmaceutical formulations, and research applications.

Physicochemical Properties and Data

Oxymesterone CRM is a well-characterized material with established physical and chemical properties critical for its use as a standard.

Property	Value	Reference
Chemical Name	4-hydroxy-17α-methyltestosterone	[2]
Molecular Formula	$C_{20}H_{30}O_3$	[2]
Molecular Weight	318.46 g/mol	[2]
CAS Number	145-12-0	[2]
Purity	≥98% (Lot-specific value on Certificate of Analysis)	[1]
UV max (in Methanol)	283 nm	[1]

Applications

The primary applications of **Oxymesterone** CRM include:

- Quantitative Analysis in Pharmaceutical Formulations: To ensure the identity, purity, and strength of **Oxymesterone** in tablets, capsules, or other dosage forms.

- Analytical Method Development and Validation: As a primary standard for the development and validation of analytical methods such as High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS).

- Mass Spectrometer Calibration and Tuning: To calibrate and verify the performance of mass spectrometry instruments for the analysis of steroids.

- Metabolism and Doping Control Research: As a starting material for the synthesis of its metabolites and as a reference standard in anti-doping screening.[3]

Experimental Protocols

Quantitative Analysis of **Oxymesterone** in Pharmaceutical Tablets by HPLC-UV

This protocol outlines a method for the quantitative determination of **Oxymesterone** in a tablet formulation using HPLC with UV detection. This method is adapted from established protocols

for anabolic steroid analysis.[4][5]

Objective: To determine the concentration of **Oxymesterone** in a pharmaceutical tablet.

Materials and Reagents:

- **Oxymesterone** Certified Reference Material (CRM)

- Acetonitrile (HPLC grade)

- Methanol (HPLC grade)

- Water (HPLC grade, deionized)

- 0.45 μm syringe filters

- Volumetric flasks and pipettes

- Analytical balance

Instrumentation:

- HPLC system with a UV-Vis detector

- C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 μm)

- Data acquisition and processing software

Chromatographic Conditions:

Parameter	Condition
Mobile Phase	Acetonitrile:Water (60:40, v/v)
Flow Rate	1.0 mL/min
Column Temperature	25 °C
Detection Wavelength	283 nm
Injection Volume	20 μL

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Procedure:

- Standard Preparation:

  - Accurately weigh approximately 10 mg of **Oxymesterone** CRM and dissolve it in methanol in a 100 mL volumetric flask to obtain a stock solution of 100 µg/mL.

  - Prepare a series of working standard solutions (e.g., 1, 5, 10, 25, 50 µg/mL) by diluting the stock solution with the mobile phase.

- Sample Preparation:

  - Weigh and finely powder a representative number of tablets (e.g., 20).

  - Accurately weigh a portion of the powdered tablets equivalent to a single dose of **Oxymesterone**.

  - Transfer the powder to a 100 mL volumetric flask and add approximately 70 mL of methanol.

  - Sonicate for 15 minutes to ensure complete dissolution of the active ingredient.

  - Dilute to volume with methanol and mix well.

  - Filter an aliquot of the solution through a 0.45 µm syringe filter into an HPLC vial.

- Analysis:

  - Inject the standard and sample solutions into the HPLC system.

  - Record the chromatograms and determine the peak area of **Oxymesterone**.

- Calculation:

  - Construct a calibration curve by plotting the peak area of the standards against their concentration.

- Determine the concentration of **Oxymesterone** in the sample solution from the calibration curve.

- Calculate the amount of **Oxymesterone** per tablet.

Calibration of a Liquid Chromatography-Tandem Mass Spectrometer (LC-MS/MS)

This protocol describes the use of **Oxymesterone** CRM for the calibration of an LC-MS/MS system for the quantitative analysis of steroids.[6][7][8]

Objective: To establish a calibration curve for the accurate quantification of **Oxymesterone** using LC-MS/MS.

Materials and Reagents:

- **Oxymesterone** Certified Reference Material (CRM)

- Internal Standard (IS) (e.g., a stable isotope-labeled version of **Oxymesterone** or a structurally similar steroid)

- Methanol (LC-MS grade)

- Water (LC-MS grade)

- Formic acid (LC-MS grade)

- Analyte-free matrix (e.g., charcoal-stripped serum)

Instrumentation:

- LC-MS/MS system (e.g., triple quadrupole) with an electrospray ionization (ESI) source

- Appropriate LC column for steroid analysis

Procedure:

- Preparation of Stock Solutions:

- Prepare a stock solution of **Oxymesterone** CRM (e.g., 1 mg/mL) in methanol.

- Prepare a stock solution of the Internal Standard (e.g., 1 mg/mL) in methanol.

- Preparation of Calibration Standards:

  - Perform serial dilutions of the **Oxymesterone** stock solution with methanol:water (1:1, v/v) to prepare a series of working standard solutions at different concentrations.

  - Spike a fixed volume of each working standard solution and a fixed amount of the Internal Standard into the analyte-free matrix to create a set of calibration standards (e.g., 0.1, 0.5, 1, 5, 10, 50, 100 ng/mL).

- Sample Preparation (for analysis of unknown samples):

  - To a fixed volume of the unknown sample, add the same fixed amount of the Internal Standard as used for the calibration standards.

  - Perform sample extraction (e.g., protein precipitation, liquid-liquid extraction, or solid-phase extraction) as required for the specific matrix.

- LC-MS/MS Analysis:

  - Develop an LC method to achieve chromatographic separation of **Oxymesterone** from other matrix components.

  - Optimize the MS/MS parameters (e.g., precursor and product ions, collision energy, cone voltage) for **Oxymesterone** and the Internal Standard in Multiple Reaction Monitoring (MRM) mode.

- Data Analysis:

  - Integrate the peak areas for **Oxymesterone** and the Internal Standard in both the calibration standards and the unknown samples.

  - Calculate the peak area ratio (**Oxymesterone**/Internal Standard) for each point.

- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.

- Determine the concentration of **Oxymesterone** in the unknown samples by interpolating their peak area ratios on the calibration curve.
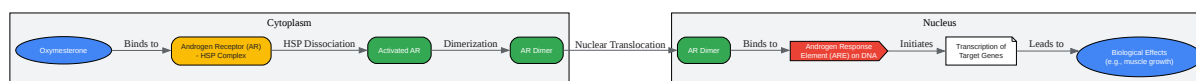
Quantitative Data Summary for LC-MS/MS Calibration:

Parameter	Typical Value/Range
Linearity (r²)	> 0.99
Lower Limit of Quantification (LLOQ)	0.1 - 1 ng/mL (matrix dependent)
Intra-day Precision (%CV)	< 15%
Inter-day Precision (%CV)	< 15%
Accuracy (% bias)	85 - 115%

Signaling Pathway and Experimental Workflows
Androgen Receptor Signaling Pathway

Oxymesterone, as an androgen, exerts its biological effects through the androgen receptor (AR) signaling pathway.[9][10] The binding of **Oxymesterone** to the AR initiates a cascade of events leading to the regulation of target gene expression.
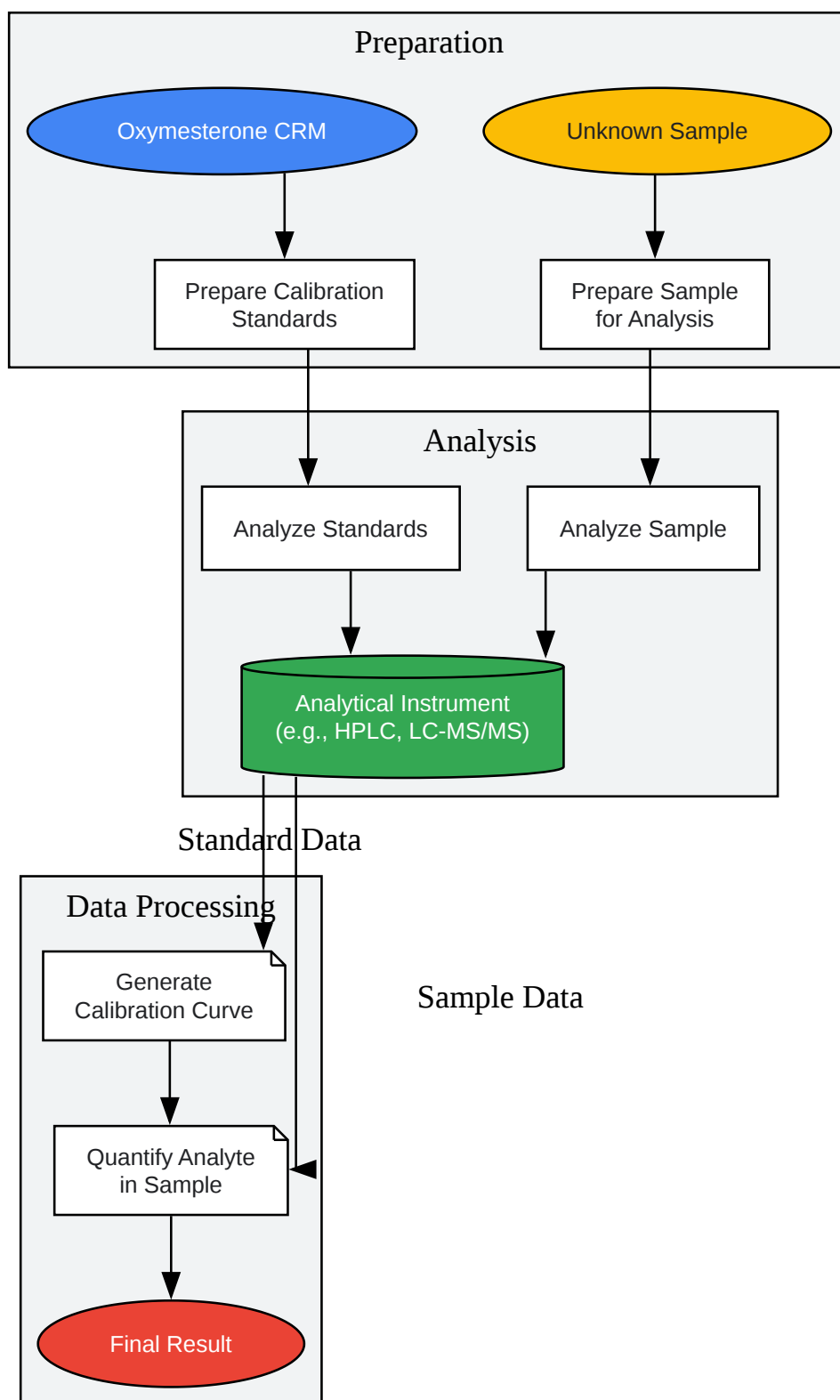

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Caption: Androgen Receptor Signaling Pathway for **Oxymesterone**.

Experimental Workflow for Quantitative Analysis

The following diagram illustrates a typical workflow for the quantitative analysis of **Oxymesterone** in a given sample using a certified reference material.

Preparation

Oxymesterone CRM → Prepare Calibration Standards

Unknown Sample → Prepare Sample for Analysis

Analysis

Analyze Standards

Analyze Sample

Analytical Instrument (e.g., HPLC, LC-MS/MS)

Standard Data

Data Processing

Generate Calibration Curve

Sample Data

Quantify Analyte in Sample

Final Result

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References

- 1. caymanchem.com [caymanchem.com]

- 2. Oxymesterone | C20H30O3 | CID 72061 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 3. researchgate.net [researchgate.net]

- 4. academic.oup.com [academic.oup.com]

- 5. Determination of anabolic steroids by HPLC with UV-vis-particle beam mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]

- 6. benchchem.com [benchchem.com]

- 7. An LC/MS/MS method for analyzing the steroid metabolome with high accuracy and from small serum samples - PMC [pmc.ncbi.nlm.nih.gov]

- 8. Design and Validation of a Sensitive Multisteroid LC-MS/MS Assay for the Routine Clinical Use: One-Step Sample Preparation with Phospholipid Removal and Comparison to Immunoassays - PMC [pmc.ncbi.nlm.nih.gov]

- 9. researchgate.net [researchgate.net]

- 10. researchgate.net [researchgate.net]

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